

4-Benzylxyphenylhydrazine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: 4-Benzylxyphenylhydrazine
hydrochloride

Cat. No.: B1274144

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An In-depth Technical Guide to **4-Benzylxyphenylhydrazine Hydrochloride**

Abstract

4-Benzylxyphenylhydrazine hydrochloride is a chemical compound with significant applications in pharmaceutical research and development, particularly as a key intermediate in the synthesis of various therapeutic agents. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and its role in drug discovery, with a focus on its potential as a pro-apoptotic agent in cancer research.

Chemical Properties and Identification

4-Benzylxyphenylhydrazine hydrochloride is a cream to brown fluffy powder.^[1] Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	52068-30-1	[2] [3]
Molecular Formula	C13H15ClN2O	[2] [3] [4]
Molecular Weight	250.72 g/mol	[2] [3] [4]
Alternate Formula	C13H14N2O·HCl	[5] [6]
Melting Point	187-189°C	[3]
Appearance	Cream to brown fluffy powder	[1] [3]
Storage	Under inert gas (nitrogen or Argon) at 2–8 °C	[3]

Synthesis of 4-Benzylxyphenylhydrazine Hydrochloride

The synthesis of **4-benzylxyphenylhydrazine hydrochloride** is typically achieved through the diazotization of 4-benzylxyaniline hydrochloride, followed by reduction.[\[7\]](#) This process is a crucial reaction for producing this intermediate for further use in more complex syntheses, such as the Fischer indole synthesis.[\[7\]](#)[\[8\]](#)

Experimental Protocol

The following is a general procedure for the synthesis of **4-benzylxyphenylhydrazine hydrochloride** from 4-benzylxyaniline hydrochloride.[\[2\]](#)[\[3\]](#)

Materials:

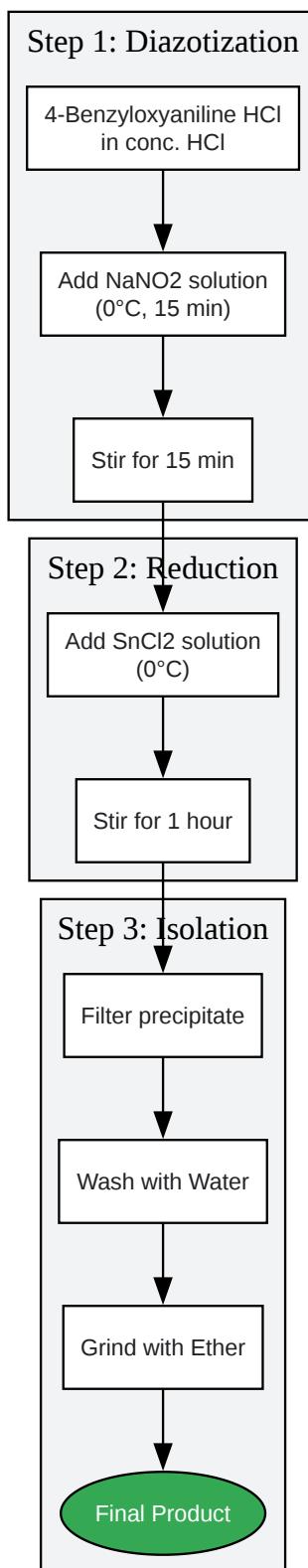
- 4-Benzylxyaniline hydrochloride
- Sodium nitrite (NaNO₂)
- Tin(II) chloride (SnCl₂)
- Concentrated Hydrochloric Acid (HCl)

- Water (H₂O)
- Ether (Et₂O)

Procedure:

- **Diazotization:** Add 4-benzyloxyaniline hydrochloride (3.00 g, 12.5 mmol) to concentrated aqueous HCl (25 mL) in a reaction flask. Stir the mixture for 10 minutes at 0°C.[2] A solution of NaNO₂ (852 mg, 12.3 mmol) in water (6 mL) is then added dropwise over 15 minutes, maintaining the temperature at 0°C.[2][3] Continue stirring for an additional 15 minutes.[2]
- **Reduction:** Prepare a solution of SnCl₂ (6.40 g, 33.1 mmol) in concentrated aqueous HCl (7.5 mL).[2] Add this solution dropwise to the reaction mixture. After the addition is complete, stir the reaction mixture at 0°C for 1 hour.[2][3]
- **Isolation and Purification:** The resulting off-white precipitate is collected by filtration.[2][3] The collected solid is then washed with water and ground with ether to yield the final product.[2][3] This protocol has been reported to achieve a yield of approximately 96%.[2]

Synthesis Workflow

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Caption: Synthesis workflow for **4-Benzylxophenylhydrazine hydrochloride**.

Applications in Drug Development and Research

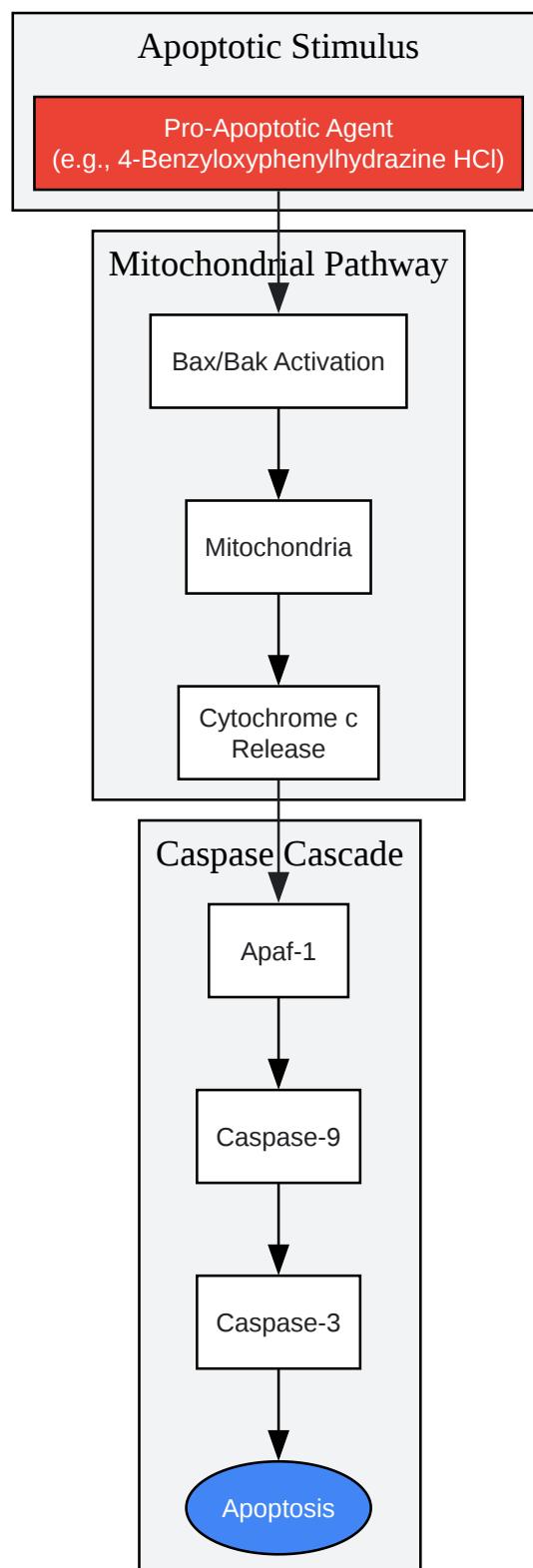
4-Benzylxylophenylhydrazine hydrochloride is a valuable compound for researchers and drug development professionals. Its primary applications include:

- Pharmaceutical Intermediate: It serves as a crucial building block in the synthesis of more complex molecules. A notable example is its use in the Fischer indole synthesis to produce 5-benzylxylo-2-(4-benzylxylophenyl)-3-methyl-1H-indole, an intermediate for bazedoxifene.[8]
- Anticancer Research: The compound has been identified as a pro-apoptotic agent, capable of inducing programmed cell death in various cancer cell lines.[9][10] This makes it a compound of interest in oncology for developing targeted cancer therapies.[9] Its mechanism is thought to involve interference with cellular signaling and metabolic processes.[9]
- Hydrazone Synthesis: It readily reacts with aldehydes and ketones to form N-(4-benzylxylophenyl)hydrazones.[7] These derivatives are stable intermediates that can be used for developing compounds with a wide range of biological activities, including antimicrobial, anticonvulsant, and anti-inflammatory properties.[7]

Potential Signaling Pathway Involvement

As a pro-apoptotic agent, **4-Benzylxylophenylhydrazine hydrochloride** is hypothesized to influence cellular pathways that regulate programmed cell death. While specific pathways for this compound are still under investigation, it may interact with key regulators of apoptosis.[9][10] For instance, it has been suggested that it can induce apoptosis by binding to and modulating the activity of estrogen receptors in breast cancer cells.[10] This interaction can trigger a cascade of events leading to cell death.

The diagram below illustrates a generalized intrinsic apoptosis signaling pathway that a pro-apoptotic agent could potentially activate.



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Caption: Generalized intrinsic apoptosis signaling pathway.

Safety and Handling

4-Benzylxyphenylhydrazine hydrochloride is classified with several hazard statements, including H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation).[3][4] Appropriate personal protective equipment, such as gloves and safety glasses, should be used when handling this compound.[3] It should be stored in a cool, dry place under an inert atmosphere.[3]

Conclusion

4-Benzylxyphenylhydrazine hydrochloride is a versatile chemical intermediate with significant utility in organic synthesis and medicinal chemistry. Its role as a precursor in the development of pharmaceuticals, combined with its own potential as a pro-apoptotic agent, underscores its importance for researchers in the field of drug development. Further investigation into its precise mechanisms of action and biological targets will continue to unlock its therapeutic potential.

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